

Technical Support Center: C.I. Reactive Yellow 86 Light Fastness

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Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the factors that affect the light fastness of **C.I. Reactive Yellow 86**.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Reactive Yellow 86** and what affects its light fastness?

C.I. Reactive Yellow 86 is a single azo-type reactive dye.^[1] Its light fastness, or resistance to fading upon light exposure, is influenced by several factors. The primary factor is its molecular structure. Azo-type dyes generally exhibit poorer light fastness compared to other dye types like anthraquinone or phthalocyanine.^{[2][3][4]} The photofading of azo dyes is primarily a photo-oxidation reaction that occurs when the dye is exposed to light and oxygen.^[2]

Q2: How does the dye's chemical structure specifically impact its light fastness?

The light fastness of reactive dyes is intrinsically linked to the chemical structure of the parent chromophore.^{[4][5]} For azo dyes like **C.I. Reactive Yellow 86**, the introduction of electron-withdrawing groups (e.g., sulfonic acid groups or halogens) near the azo group can improve light fastness by lowering the electron cloud density of the nitrogen atoms, which hinders photo-oxidation.^[2] Conversely, electron-donating groups can accelerate fading.^{[2][6]} While **C.I. Reactive Yellow 86** contains sulfonic acid groups, its fundamental azo structure limits its inherent light stability.^{[4][7]}

Q3: Does the concentration of the dye on the fabric affect its light fastness?

Yes, the concentration of the dye plays a significant role. Generally, as the dyeing concentration increases, the light fastness improves.[2][3][8] This is because at higher concentrations, dye molecules form larger aggregates on the fiber. These larger particles have a smaller surface area per unit weight exposed to light and air, which slows down the fading process.[3][8] Light-colored fabrics with low dye concentrations have more dye molecules in a single, highly dispersed state, making each molecule more susceptible to photodegradation.[2][9]

Q4: What is the mechanism behind the light-induced fading of **C.I. Reactive Yellow 86**?

The fading of azo dyes like **C.I. Reactive Yellow 86** is a complex process.[6] When the dye molecule absorbs light energy, it moves to an excited state.[10][11] This excited molecule is highly reactive and can undergo degradation through several pathways. The primary mechanism is photo-oxidation, where the excited dye reacts with oxygen.[12][13] This can lead to the formation of reactive oxygen species (ROS), such as singlet oxygen and superoxide radicals, which then attack and destroy the dye's chromophore, causing the color to fade.[6][14] Both UV and visible light can cause fading, with visible light often being the dominant factor for azo dyes.[12]

Troubleshooting Guide

Issue Encountered	Potential Cause(s)	Recommended Solution(s)
Poor light fastness in pale shades.	Low dye concentration leading to high dispersion of single dye molecules on the fiber.[2][8]	Increase the dye concentration if the desired shade allows. For pale shades, consider using a UV absorber as a post-treatment to improve light fastness.[14][15][16]
Inconsistent light fastness across a dyed fabric.	Uneven dye application or fixation. Insufficient soaping, leaving residual unfixed or hydrolyzed dye on the surface.[2][10]	Ensure a uniform dyeing process with adequate time and temperature for proper fixation. Implement a thorough soaping and rinsing process to completely remove any loose dye.[8]
Reduced light fastness after finishing treatments.	Application of certain finishing agents, particularly cationic softeners or some types of fixing agents.[3][8][17]	Test the compatibility of all finishing agents with the dyed fabric. Select non-ionic or other softeners that have a minimal impact on light fastness. If a fixing agent is necessary, choose one known to have less effect on light stability.
Unexpectedly rapid fading under specific environmental conditions.	High humidity and heat can accelerate the fading process.[13] The presence of certain laundry detergents containing oxidizing bleaches (like sodium perborate) can also increase color loss when exposed to light, especially when wet.[18]	Control the environmental conditions during storage and use where possible. Advise end-users on appropriate care, suggesting the use of detergents without oxidizing bleaches.

Data Presentation

Table 1: Influence of Dye Concentration on Light Fastness

Dye Concentration (% o.w.f)	Light Fastness Rating (ISO 105-B02 Blue Wool Scale)
0.5% (Light Shade)	2-3
2.0% (Medium Shade)	3-4
5.0% (Dark Shade)	4-5

Note: These are typical values and can vary based on the substrate and specific processing conditions.

Table 2: Effect of Post-Treatments on Light Fastness of a Light Shade Dyeing

Treatment	Light Fastness Rating (ISO 105-B02)	Improvement (Grades)
Untreated Control	2	-
Cationic UV Absorber	3	+1
Antioxidant (Vitamin C)	3-4	+1.5

Data compiled from studies on similar reactive dyes, demonstrating the potential for improvement.[\[14\]](#)[\[15\]](#)

Experimental Protocols

Key Experiment: Determination of Colour Fastness to Artificial Light (ISO 105-B02)

This protocol outlines the standardized method for assessing the light fastness of textiles.

1. Principle: A specimen of the dyed textile is exposed to artificial light from a xenon arc lamp under controlled conditions, alongside a set of blue wool references with known light fastness. [\[19\]](#)[\[20\]](#) The color fastness is evaluated by comparing the change in color of the specimen with the changes in the reference materials.[\[20\]](#)[\[21\]](#)

2. Apparatus and Materials:

- Light Fastness Tester: An apparatus equipped with a xenon arc lamp that simulates natural daylight (D65).[\[21\]](#)[\[22\]](#)[\[23\]](#)
- Blue Wool References: A set of standardized blue wool fabrics, numbered 1 to 8, where 1 has the lowest and 8 has the highest light fastness.[\[19\]](#)
- Grey Scale for Assessing Change in Colour (ISO 105-A02): Used for visual assessment of fading.
- Specimen Holders: To mount the test specimens and blue wool references.
- Masking Cards: Opaque cards to cover a portion of the specimens and references during exposure.

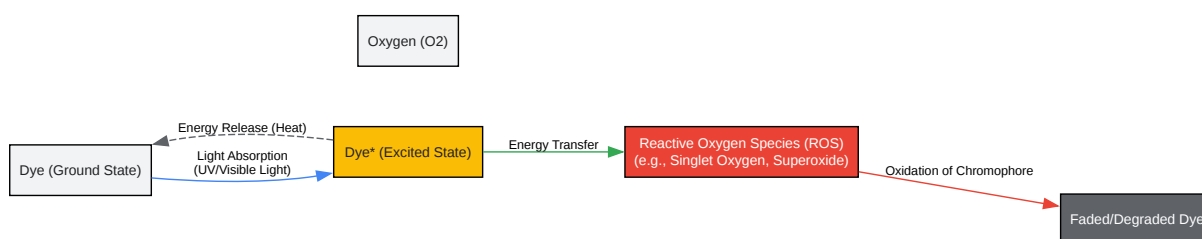
3. Procedure:

- Sample Preparation: Cut a specimen of the dyed fabric to the dimensions required by the specimen holder.[\[17\]](#)
- Mounting: Mount the specimen and a set of blue wool references onto the specimen holders. Cover a portion of both the specimen and the references with the opaque masks.
- Exposure: Place the mounted samples in the light fastness tester.[\[22\]](#)
- Test Conditions: Set the instrument to the conditions specified in ISO 105-B02 for the relevant material. This includes controlling irradiance, chamber temperature, and relative humidity.[\[24\]](#)
- Exposure Cycle: Expose the specimens and references to the xenon arc light. Periodically inspect the samples for fading. The exposure ends when the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the Grey Scale, or when a certain blue wool reference shows a specific amount of fading, depending on the chosen method within the standard.[\[21\]](#)

4. Evaluation:

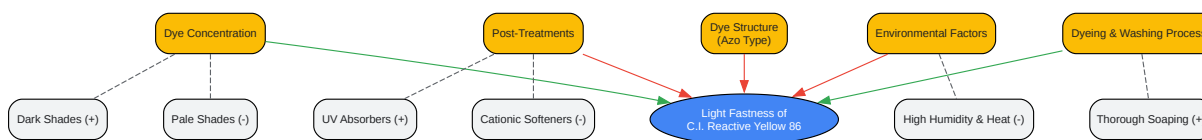
- After exposure, remove the specimens and references from the tester and allow them to condition in a standard atmosphere.
- Visually compare the fading of the test specimen with the fading of the blue wool references.
- The light fastness rating of the specimen is the number of the blue wool reference that shows a similar change in color.[19]

Visualizations



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Caption: Photofading mechanism of azo dyes.



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Caption: Key factors influencing light fastness.

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